

An In-depth Technical Guide to Citronellyl Formate (CAS 105-85-1)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Citronellyl formate (CAS 105-85-1) is a monoterpenoid ester recognized for its characteristic fresh, fruity, and floral aroma, reminiscent of rose and geranium. Predominantly utilized in the fragrance and flavor industries, its physicochemical properties, synthesis, and safety profile are of significant interest. This technical guide provides a comprehensive overview of citronellyl formate, including its chemical and physical characteristics, a detailed synthesis protocol, and an analysis of its biological and toxicological data. The information is curated to support research, development, and safety assessment activities. While extensively evaluated for dermatological effects, particularly skin sensitization, data on specific molecular signaling pathways remains limited, reflecting its primary application in consumer goods rather than therapeutics.

Physicochemical Properties

Citronellyl formate is a colorless to pale yellow liquid. Its identity and key physical and chemical properties are summarized in the tables below. These properties are critical for its application in various formulations and for predicting its environmental fate and transport.

Chemical Identity



Identifier	Value	
Chemical Name	3,7-dimethyloct-6-enyl formate	
Synonyms	Citronellyl methanoate, Formic acid, citronellyl ester	
CAS Number	105-85-1	
Molecular Formula	C11H20O2	
Molecular Weight	184.28 g/mol [1]	
SMILES	CC(CCC=C(C)C)CCOC=O	
InChlKey	DZNVIZQPWLDQHI-UHFFFAOYSA-N	

Physical and Chemical Properties

Property	- Value	Experimental Conditions
Appearance	Colorless to pale yellow liquid	Ambient
Odor Profile	Fruity, floral, rose, green, citrus	-
Boiling Point	235 °C	760 mmHg
Density	0.897 g/mL	25 °C
Refractive Index	1.443 - 1.449	20 °C
Flash Point	92 °C (197.6 °F)	Closed cup
Vapor Pressure	0.03495 mmHg	23 °C
Solubility	Soluble in alcohol and most oils; 16.2 mg/L in water (estimated)	-
logP	3.8	-

Synthesis and Manufacturing



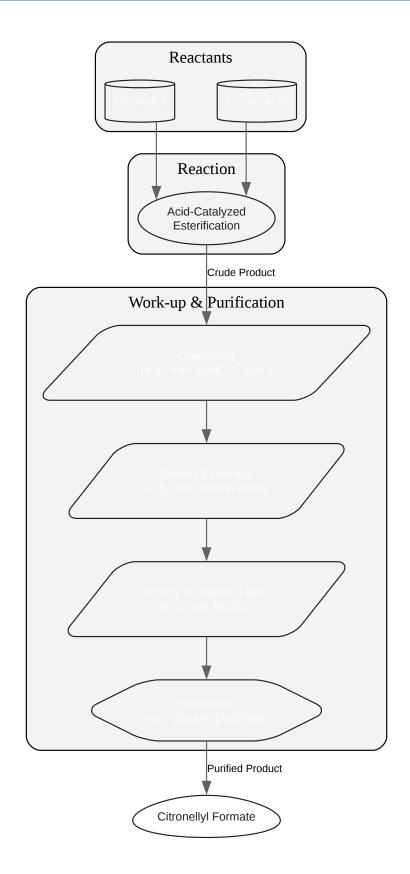




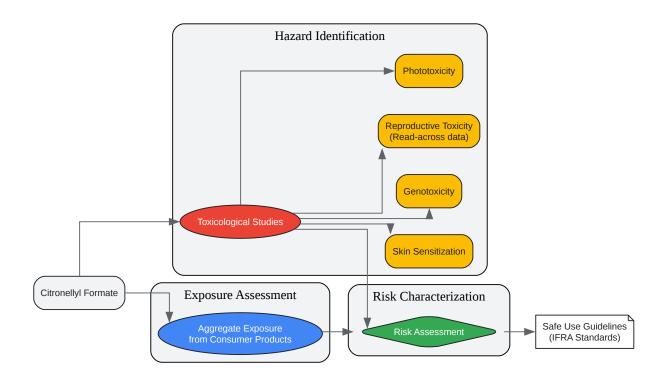
Citronellyl formate is synthetically produced via the direct esterification of citronellol with formic acid.[1][2][3][4] This reaction is typically catalyzed by an acid. While industrial processes are proprietary, a general laboratory-scale protocol can be outlined.

Synthesis Workflow









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